analytical methods for the quantification of 2-Methyl-5-(2-nitrophenyl)thiophene

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Compound of Interest

Compound Name:	*2-Methyl-5-(2-nitrophenyl)thiophene*
Cat. No.:	*B13239826*

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An In-Depth Guide to the Quantitative Analysis of **2-Methyl-5-(2-nitrophenyl)thiophene**

Foreword: The Critical Role of Quantification in Chemical Synthesis

In the landscape of pharmaceutical development and fine chemical manufacturing, the precise quantification of intermediates, such as **2-Methyl-5-(2-nitrophenyl)thiophene**, is not merely a procedural step but a cornerstone of quality, safety, and efficacy. This molecule, a substituted nitrophenyl-thiophene derivative, likely serves as a key building block or appears as a process-related impurity in the synthesis of more complex active pharmaceutical ingredients (APIs). The presence of nitroaromatic and thiophene moieties provides unique physicochemical properties that can be leveraged for robust analytical detection.

This document provides a comprehensive guide to three orthogonal, validated analytical methods for the accurate quantification of **2-Methyl-5-(2-nitrophenyl)thiophene**. The protocols are designed for researchers, analytical chemists, and quality control professionals, offering not just step-by-step instructions but also the scientific rationale behind the methodological choices. Our approach is grounded in the principles of the International Council

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for Harmonisation (ICH) Q2(R1) guidelines to ensure that the methods are suitable for their intended purpose, whether for reaction monitoring, impurity profiling, or final product release testing.[1][2][3][4]

Method Selection: A Multi-Technique Approach for Comprehensive Analysis

No single analytical technique is universally superior; the optimal choice depends on the sample matrix, required sensitivity, available instrumentation, and the specific analytical question being addressed. We present three robust methods, each with distinct advantages.

- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): The gold standard for non-volatile and thermally sensitive compounds.[5][6] The highly conjugated system of **2-Methyl-5-(2-nitrophenyl)thiophene** makes it an excellent chromophore, allowing for sensitive detection by UV-Vis spectrophotometry.[7] This method offers excellent resolution, separating the analyte from starting materials, by-products, and degradants.

- Gas Chromatography-Mass Spectrometry (GC-MS): The method of choice for volatile and thermally stable analytes. Thiophene derivatives are frequently analyzed by GC-MS.[8][9][10][11] Its primary advantage is the coupling of high-resolution chromatographic separation with the definitive identification power of mass spectrometry, which provides structural information and unparalleled specificity.

- UV-Vis Spectrophotometry: A rapid, simple, and cost-effective technique for quantifying a known chromophore in a simple, interference-free matrix.[7][12] While lacking the specificity of chromatographic methods, it is highly valuable for at-line reaction monitoring or for the analysis of purified bulk material where the primary component is the analyte of interest.

Comparative Overview of Analytical Techniques

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Parameter	HPLC-UV	GC-MS	UV-Vis Spectrophotometry
Principle	Partitioning between a liquid mobile phase and a solid stationary phase.	Partitioning between a gaseous mobile phase and a solid/liquid stationary phase.	Measurement of light absorption by the analyte in a solution.
Specificity	High (Separation-based)	Very High (Separation + Mass Fragmentation)	Low to Moderate (Depends on matrix)
Sensitivity (LOD)	~0.01 - 0.1 µg/mL	~0.1 - 1 µg/mL (Scan), <0.1 µg/mL (SIM)	~0.1 - 1 µg/mL
Primary Use Case	Routine QC, purity analysis, stability testing.	Impurity identification, analysis in complex matrices, confirmation testing.	Rapid in-process checks, quantification of pure substance.
Analyte Suitability	Non-volatile, thermally labile/stable compounds.	Volatile, thermally stable compounds.	Soluble compounds with strong chromophores.

Protocol 1: Quantification by High-Performance Liquid Chromatography (HPLC-UV)

Principle

This method utilizes reversed-phase chromatography, where the analyte is separated on a nonpolar (C18) stationary phase based on its hydrophobicity. A polar mobile phase elutes the components, and the analyte is quantified by its absorbance of UV light at a specific wavelength, in accordance with the Beer-Lambert Law.[7][12]

Experimental Workflow: HPLC-UV

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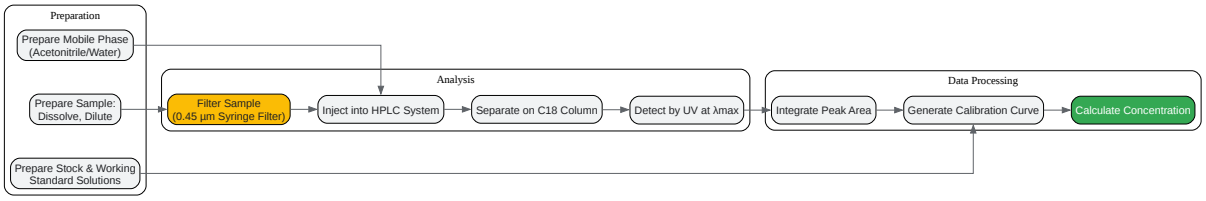

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Caption: Workflow for HPLC-UV analysis.

Instrumentation and Consumables

- HPLC System: Equipped with a quaternary or binary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Consumables: Amber glass HPLC vials, 0.45 µm PTFE syringe filters.

Reagents and Standards

- Acetonitrile (ACN): HPLC grade or higher.
- Water: HPLC grade or ultrapure (18.2 MΩ·cm).
- Analyte Standard: **2-Methyl-5-(2-nitrophenyl)thiophene** reference standard of known purity.

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- Stock Standard Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL amber volumetric flask. Dissolve and dilute to volume with acetonitrile.
- Working Standard Solutions: Prepare a series of at least five calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL) by serially diluting the stock solution with the mobile phase.

Sample Preparation

- Accurately weigh a portion of the sample containing the analyte.
- Dissolve the sample in acetonitrile in a volumetric flask.
- Dilute with the mobile phase to bring the expected analyte concentration within the calibration range.
- Filter the final solution through a 0.45 µm PTFE syringe filter into an HPLC vial.[5]

Instrumental Conditions

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Parameter	Setting	Rationale
Mobile Phase	Acetonitrile : Water (70:30 v/v)	Provides good retention and peak shape for moderately polar aromatic compounds.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, ensuring efficient separation.
Column Temp.	30 °C	Maintains consistent retention times and improves peak symmetry.
Injection Vol.	10 µL	A typical volume that balances sensitivity and peak shape.
Detection λ	~254 nm or λmax	The nitroaromatic system provides strong absorbance. Determine λmax via PDA for optimal sensitivity.
Run Time	10 min	Sufficient to elute the analyte and any closely related impurities.

Calibration and System Suitability

- Calibration: Inject the working standard solutions in ascending order of concentration. Construct a calibration curve by plotting the peak area against the concentration. A linear regression should yield a correlation coefficient (r^2) ≥ 0.999.

- System Suitability: Before sample analysis, inject a mid-level standard five times. The relative standard deviation (%RSD) of the peak area should be ≤ 2.0%. The theoretical plates should be > 2000 and the tailing factor should be ≤ 2.0.

Protocol 2: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

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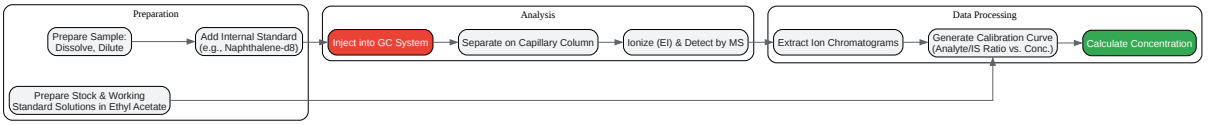
Principle

This technique involves injecting a liquid sample into a heated port where it is vaporized and introduced into a capillary column by an inert carrier gas. Separation occurs based on the analyte's boiling point and interaction with the column's stationary phase. The eluting compounds enter a mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of these fragments creates a unique mass spectrum for identification, while the total ion current (TIC) or a specific ion is used for quantification.[8]

Experimental Workflow: GC-MS



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Caption: Workflow for GC-MS analysis.

Instrumentation and Consumables

- GC-MS System: Gas chromatograph with a split/splitless injector coupled to a mass spectrometer (e.g., quadrupole).
- Column: A low-to-mid polarity capillary column, such as a 5% Phenyl Polysilphenylene-siloxane (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Consumables: GC vials with septa.

Reagents and Standards

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- Solvent: Ethyl Acetate or Dichloromethane, GC-grade.
- Analyte Standard: **2-Methyl-5-(2-nitrophenyl)thiophene** reference standard.
- Internal Standard (IS): A compound not present in the sample, e.g., Naphthalene-d8.
- Stock & Working Solutions: Prepare as in the HPLC protocol, but use the selected GC solvent. Add a fixed concentration of the internal standard to all standards and samples.

Sample Preparation

- Accurately weigh the sample and dissolve in the chosen solvent.
- Dilute to fall within the calibration range.
- Add the internal standard solution to achieve the same final IS concentration as in the calibration standards.

Instrumental Conditions

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Parameter	Setting	Rationale
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Injector Temp.	250 °C	Ensures complete and rapid vaporization of the analyte.
Injection Mode	Split (e.g., 20:1)	Prevents column overloading for higher concentration samples.
Oven Program	100 °C (hold 1 min), then 15 °C/min to 280 °C (hold 5 min)	Temperature gradient to separate compounds with different boiling points.
MS Transfer Line	280 °C	Prevents condensation of the analyte before entering the MS source.
Ion Source Temp.	230 °C	Standard temperature for Electron Ionization (EI).
Ionization Mode	Electron Ionization (EI) at 70 eV	Provides reproducible fragmentation patterns for library matching.
MS Acquisition	Scan mode (e.g., m/z 40-400) or Selected Ion Monitoring (SIM)	Scan mode for identification; SIM mode for enhanced sensitivity by monitoring specific ions.

Calibration and Quantification

- Identification: Confirm the analyte peak by comparing its retention time and mass spectrum to that of a pure standard. The sulfur-containing molecule will exhibit a characteristic [M+2]+ isotope peak.[8][9]

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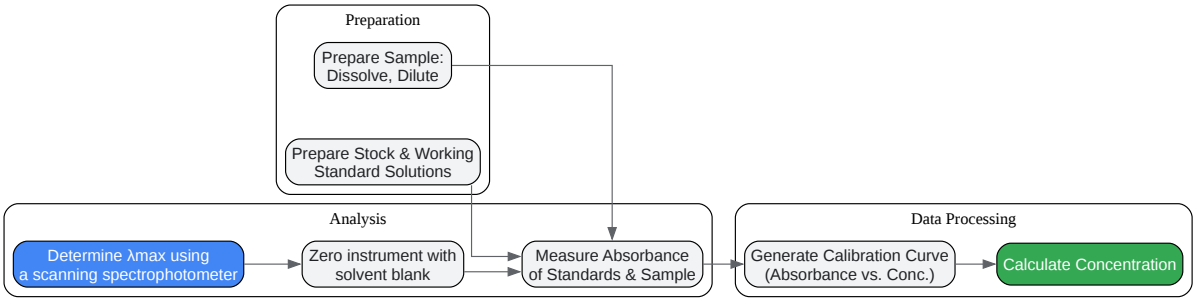
- Calibration: Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Quantification: Calculate the analyte/IS peak area ratio from the sample chromatogram and determine the concentration from the calibration curve.

Protocol 3: Quantification by UV-Vis Spectrophotometry

Principle

This method directly measures the absorbance of UV-visible light by the analyte in a solution held in a cuvette. According to the Beer-Lambert law, the absorbance at a specific wavelength (λmax) is directly proportional to the concentration of the analyte in the solution.[7]

Experimental Workflow: UV-Vis



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Caption: Workflow for UV-Vis analysis.

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Instrumentation and Consumables

- Spectrophotometer: A dual-beam UV-Vis spectrophotometer.
- Cuvettes: 1 cm path length quartz cuvettes (required for measurements below 340 nm).
- Solvent: A UV-transparent solvent, such as ethanol or acetonitrile.

Protocol

- Determine λmax: Prepare a mid-range standard solution. Scan the solution from 200 to 400 nm to find the wavelength of maximum absorbance (λmax). The nitroaromatic structure suggests this will be in the UV range.[13]
- Prepare Standards and Samples: Prepare a blank (solvent only), at least five standards, and the sample solution, ensuring their concentrations result in absorbance values within the linear range of the instrument (typically 0.1 - 1.0 AU).
- Create Calibration Curve: Set the spectrophotometer to λmax. Zero the instrument using the solvent blank. Measure the absorbance of each standard and plot absorbance versus concentration.
- Measure Sample: Measure the absorbance of the sample solution.
- Calculate Concentration: Determine the concentration of the sample using its absorbance and the linear regression equation from the calibration curve.

Method Validation: Ensuring Trustworthy Results

To ensure any developed method is suitable for its intended purpose, validation is required. The following parameters should be assessed according to ICH Q2(R1) guidelines.[1][3][4][14]

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Validation Parameter	Acceptance Criteria	Purpose
Specificity	No interference at the analyte's retention time/m/z/λ. Peak purity index > 0.99 (for HPLC).	To ensure the signal is from the analyte only.[1]
Linearity	Correlation coefficient (r^2) ≥ 0.999.	Demonstrates a proportional response to concentration.[14]
Accuracy	% Recovery typically between 98.0% and 102.0%.	Measures the closeness of the result to the true value.[14]
Precision (%RSD)	Repeatability (Intra-day): ≤ 2.0%. Intermediate (Inter-day): ≤ 2.0%.	Assesses the scatter of results from replicate analyses.[1]
Limit of Quantitation (LOQ)	Signal-to-Noise ratio ≥ 10.	The lowest concentration that can be quantified with acceptable precision and accuracy.
Robustness	%RSD of results should remain within specifications after small, deliberate changes to method parameters.	Demonstrates the method's reliability during normal use.

Conclusion

The quantification of **2-Methyl-5-(2-nitrophenyl)thiophene** can be reliably achieved using HPLC-UV, GC-MS, or UV-Vis spectrophotometry. HPLC-UV stands out as the most versatile method for routine quality control due to its high resolution and sensitivity. GC-MS provides an orthogonal method with superior specificity, making it ideal for impurity identification and confirmation. UV-Vis spectrophotometry offers a rapid and simple alternative for in-process controls where the sample matrix is well-defined. The selection of the most appropriate technique should be based on a thorough evaluation of the analytical needs, and any chosen method must be properly validated to ensure the integrity of the generated data.

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